

Essential Safety and Operational Guide for Handling Biotin-d2-1

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Compound of Interest

Compound Name: Biotin-d2-1

Cat. No.: B15088256

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Biotin-d2-1**. The following procedures ensure safe operational handling and disposal of this compound.

Hazard Identification and Safety Data

While **Biotin-d2-1** is not classified as a hazardous substance, it is crucial to handle it with care to avoid potential irritation and to maintain a safe laboratory environment.^[1] The primary risks are associated with dust inhalation and contact with skin and eyes.^[2]

Quantitative Safety Data	Value	Source
Chemical Formula	C10H14D2N2O3S	C/D/N Isotopes
Melting Point	228.9 °C / 444 °F	Fisher Scientific
pH	4.5 (0.01 %)	Fisher Scientific
Flammability	Not flammable or combustible	C/D/N Isotopes
Stability	Stable under recommended storage conditions	C/D/N Isotopes

Personal Protective Equipment (PPE)

To ensure personal safety and prevent contamination, the following personal protective equipment is mandatory when handling **Biotin-d2-1**:

- **Eye Protection:** Safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards are required to protect against dust particles.^[2]
- **Hand Protection:** Handle with gloves.^[2] Nitrile rubber gloves with a minimum thickness of 0.11 mm are suitable.^[3] Contaminated gloves should be disposed of after use in accordance with good laboratory practices.
- **Skin and Body Protection:** Wear impervious clothing to prevent skin contact. A lab coat is generally sufficient.
- **Respiratory Protection:** If there is a risk of dust formation, use an air-purifying respirator. For situations where a respirator is the sole means of protection, a full-face supplied-air respirator should be used. All respiratory equipment must be tested and approved under appropriate government standards such as NIOSH (US).

Experimental Protocols

Handling and Storage:

- **Ventilation:** Handle **Biotin-d2-1** in a well-ventilated area. A laboratory fume hood or mechanical exhaust should be used to minimize exposure to dust.
- **Avoiding Dust Formation:** Avoid creating and inhaling dust. Do not perform actions that could cause the powder to become airborne, such as vigorous shaking or scraping.
- **Contact Avoidance:** Avoid contact with eyes, skin, and clothing.
- **Storage:** Store the compound in a tightly closed container in a dry, cool, and well-ventilated place. It is recommended to store it refrigerated.

Spill Management:

- **Personal Precautions:** In the event of a spill, ensure you are wearing the appropriate PPE. Avoid breathing in any dust that may have been generated.

- Containment: Prevent the product from entering drains.
- Clean-up: Carefully pick up the spilled material without creating dust and place it in a suitable, closed container for disposal.

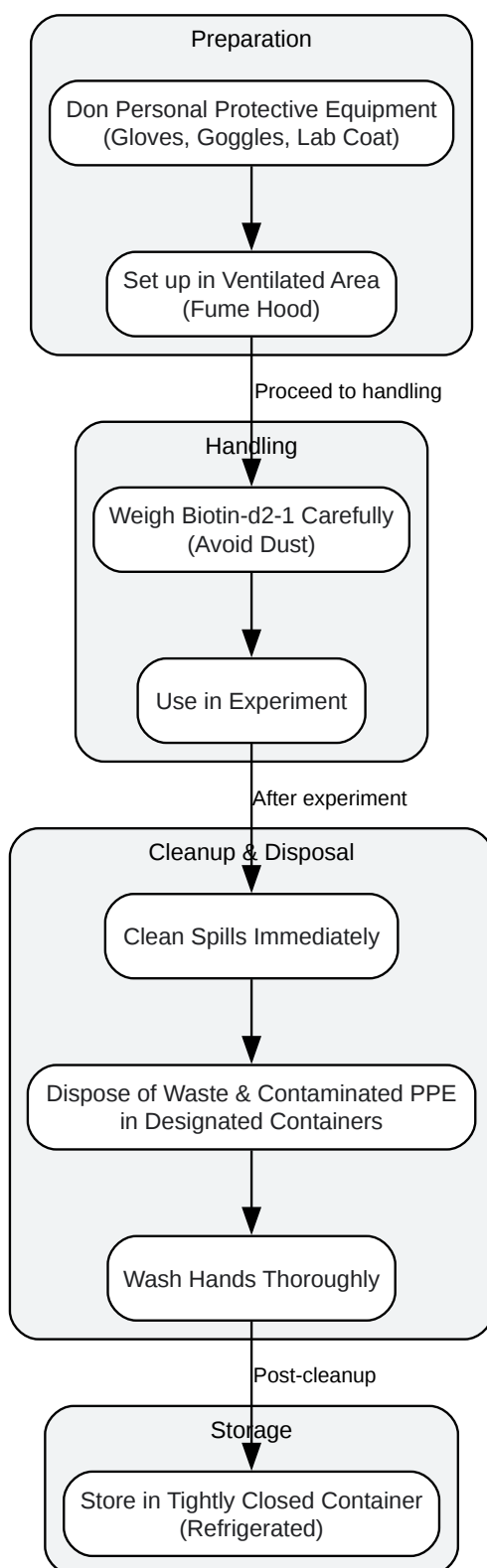
Disposal Plan:

- Waste Disposal: Dispose of **Biotin-d2-1** and any contaminated materials by contacting a licensed professional waste disposal service.
- Container Disposal: Empty containers may retain product residue. Do not cut, drill, grind, or weld on or near such containers.

First-Aid Measures

- Eye Contact: In case of contact, immediately flush eyes with plenty of water as a precaution.
- Skin Contact: Wash the affected area with soap and plenty of water. If irritation persists, consult a physician.
- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.
- Ingestion: If swallowed, rinse the mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.

Workflow for Handling Biotin-d2-1



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Caption: Workflow for the safe handling of **Biotin-d2-1**.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. cdn isotopes.com [cdn isotopes.com]
- 3. carlroth.com [carlroth.com]
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